

Withanoside IV: A Comprehensive Technical Guide to its Biological Activity Spectrum

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Compound of Interest

Compound Name: *withanoside IV*

Cat. No.: *B569226*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Withanoside IV is a prominent steroidal lactone glycoside isolated from the roots of *Withania somnifera*, a plant revered in Ayurvedic medicine for its wide-ranging therapeutic properties. This technical guide provides an in-depth overview of the current scientific understanding of the biological activities of **withanoside IV**, with a focus on its neuroprotective, anti-inflammatory, immunomodulatory, anti-cancer, and metabolic effects. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the discovery and development of novel therapeutics. While significant research has illuminated the neuroprotective potential of **withanoside IV**, its activity in other therapeutic areas is an emerging field of investigation, with much of the current data derived from studies on whole extracts of *Withania somnifera* or other related withanolides.

Neuroprotective Activity

The most extensively studied biological activity of **withanoside IV** is its neuroprotective effect, particularly in the context of neurodegenerative diseases like Alzheimer's disease.

Quantitative Data

Model System	Compound/Metabolite	Concentration/Dose	Observed Effect	Reference
A β (25-35)-injected mice	Withanoside IV	10 μ mol/kg/day (oral)	Significantly improved memory deficits; Prevented loss of axons, dendrites, and synapses.	[1] [2]
A β (25-35)-damaged rat cortical neurons	Sominone (metabolite)	1 μ M	Induced axonal and dendritic regeneration and synaptic reconstruction.	[1] [2]
Human neuroblastoma SH-SY5Y cells	Withanoside IV	1 μ M	Showed significant neurite outgrowth activity.	

Experimental Protocols

In Vivo Model of Alzheimer's Disease: [\[1\]](#)[\[2\]](#)

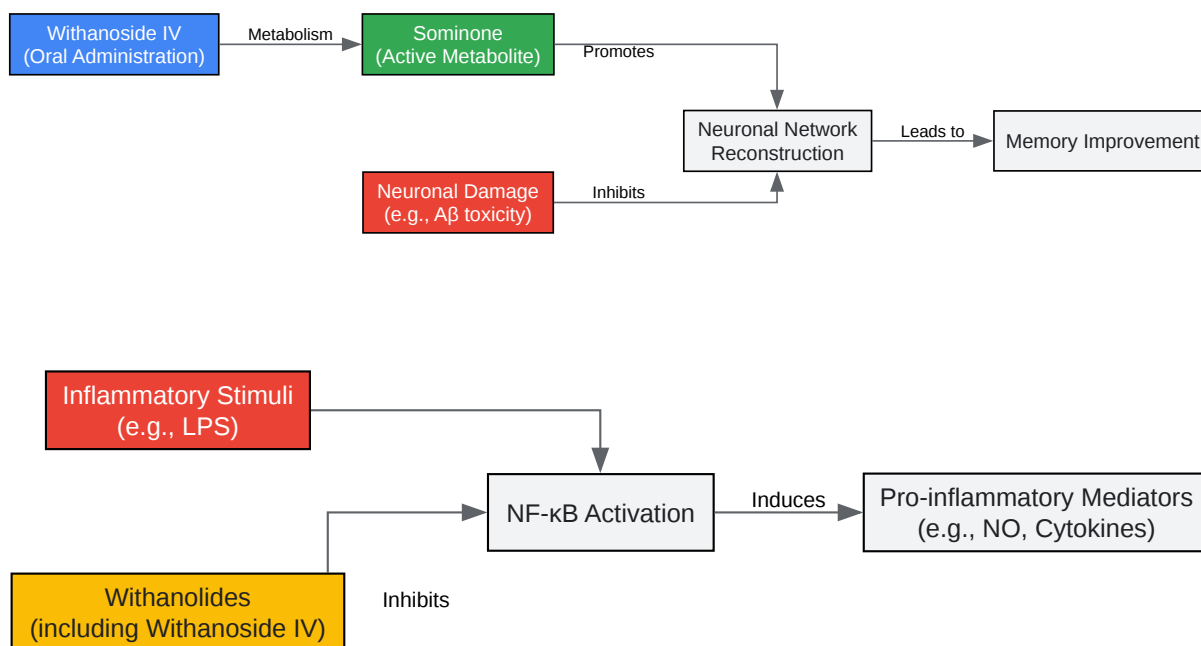
- Animal Model: Male ddY mice.
- Induction of Neurodegeneration: Intracerebroventricular (i.c.v.) injection of amyloid-beta (A β) peptide (25-35).
- Treatment: Oral administration of **withanoside IV** (10 μ mol/kg/day).
- Behavioral Assessment: Maze learning tasks to evaluate memory function.
- Histological Analysis: Immunohistochemistry to assess axonal, dendritic, and synaptic densities in the brain.

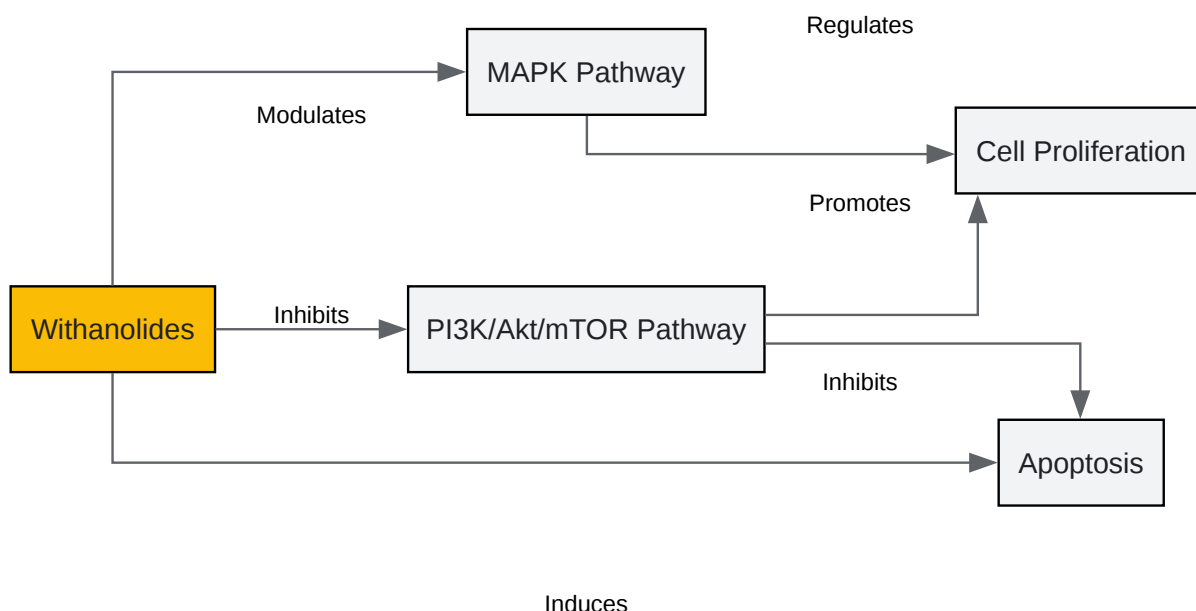
Neurite Outgrowth Assay: [\[2\]](#)

- Cell Line: Human neuroblastoma SH-SY5Y cells.
- Culture Conditions: Cells are maintained in a suitable growth medium and then differentiated to induce a neuronal phenotype.
- Treatment: Incubation with **withanoside IV** at a concentration of 1 μM .
- Analysis: Morphological assessment of neurite extension and branching using microscopy and image analysis software. The expression of neuronal markers can be quantified by immunofluorescence or Western blotting.

Signaling Pathways

The neuroprotective effects of **withanoside IV** and its metabolite, sominone, are believed to be mediated through the reconstruction of neuronal networks. This involves the promotion of neurite outgrowth, including both axonal and dendritic regeneration, and the reconstruction of synapses.





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References

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